

Essential Safety and Operational Guide for Handling 2-Bromopyrene

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Compound of Interest

Compound Name: 2-Bromopyrene

Cat. No.: B1587533

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Disclaimer: No specific Safety Data Sheet (SDS) for **2-Bromopyrene** was readily available. This guidance is based on the safety data for structurally similar compounds, including other brominated pyrenes and general principles for handling polycyclic aromatic hydrocarbons (PAHs). Researchers should handle **2-Bromopyrene** with extreme caution and assume it possesses significant hazards.

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals. It outlines the necessary personal protective equipment (PPE), step-by-step operational procedures, and disposal plans to ensure laboratory safety and compliance.

Hazard Identification and Personal Protective Equipment

Based on related compounds, **2-Bromopyrene** should be presumed to be a skin, eye, and respiratory irritant. Polycyclic aromatic hydrocarbons as a class of compounds have known toxic and carcinogenic properties. Therefore, stringent safety measures are mandatory.

Summary of Required Personal Protective Equipment:

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Tight-sealing, compliant with OSHA 29 CFR 1910.133 or European Standard EN166.
Face Shield	To be worn in addition to safety goggles, especially when handling larger quantities or during procedures with a high risk of splashing.	
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. Always inspect gloves for integrity before use and dispose of them properly after handling.
Body Protection	Laboratory Coat	Flame-resistant, fully buttoned.
Chemical Apron	Recommended when handling significant quantities.	
Respiratory Protection	Chemical Fume Hood	All handling of 2-Bromopyrene must be performed within a certified chemical fume hood.
Respirator	For situations where a fume hood is not available or in case of a spill, a NIOSH-approved respirator with organic vapor cartridges is necessary.	

Quantitative Data Summary

Specific toxicological data for **2-Bromopyrene** is limited. The following table includes its chemical properties and the general occupational exposure limits for polycyclic aromatic hydrocarbons (PAHs).

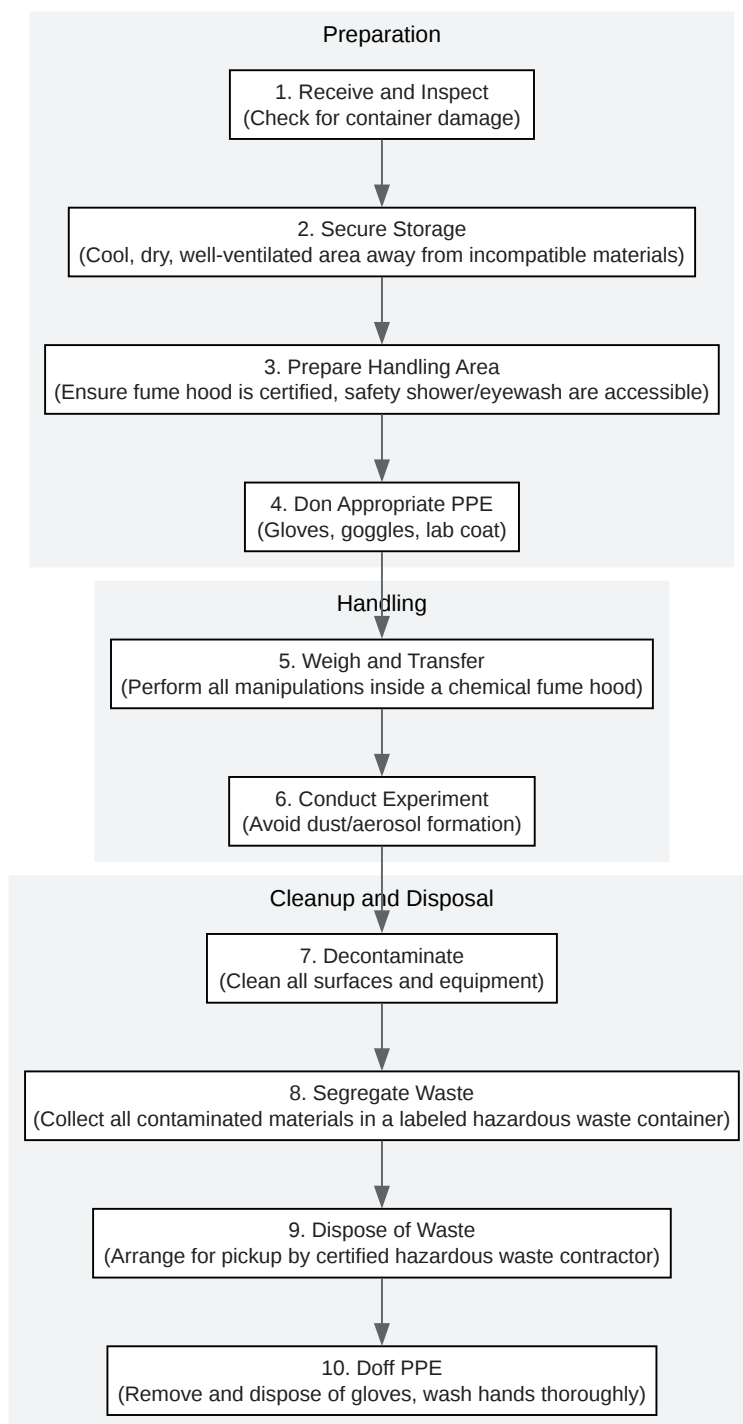
Identifier	Value
CAS Number	1714-27-8[1]
Molecular Formula	C ₁₆ H ₉ Br[1]
Molecular Weight	281.15 g/mol [1]
OSHA PEL (for PAHs)	8-hour time-weighted average (TWA) of 0.2 mg/m ³ (as the benzene-soluble fraction of coal tar pitch volatiles).[2][3]
NIOSH REL (for PAHs)	Recommended at the lowest detectable concentration, which was 0.1 mg/m ³ for coal tar pitch volatiles at the time of the recommendation.[2][3]

Operational Plan for Safe Handling

This protocol details the safe handling of **2-Bromopyrene** from receipt to disposal.

Experimental Workflow Diagram

Safe Handling Workflow for 2-Bromopyrene



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Caption: Workflow for the safe handling of **2-Bromopyrene**.

Step-by-Step Handling Protocol

- Receiving and Storage:
 - Upon receipt, inspect the container for any damage or leaks.
 - Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents.
 - Keep the container tightly closed when not in use.
- Pre-Handling Preparations:
 - Before handling, ensure that an eyewash station and safety shower are readily accessible.
 - All work must be performed within a certified chemical fume hood to prevent inhalation of dust or vapors.
 - Don all required personal protective equipment (nitrile gloves, safety goggles, face shield, and a fully buttoned lab coat).
- Handling the Compound:
 - Handle **2-Bromopyrene** as a solid, avoiding the formation of dust.
 - Use appropriate tools for transfers to minimize the risk of spillage.
 - Do not eat, drink, or smoke when using this product.
 - Wash hands thoroughly after handling.

Disposal Plan

All waste containing **2-Bromopyrene** must be treated as hazardous waste.

Step-by-Step Disposal Protocol

- Waste Segregation:

- Collect all solid waste, including contaminated gloves, wipes, and weighing paper, in a dedicated, labeled hazardous waste container.
- Solutions containing **2-Bromopyrene** should be collected in a separate, labeled hazardous waste container for halogenated organic solvents.
- Never dispose of **2-Bromopyrene** in the regular trash or down the drain. Chemical waste must be disposed of through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company.[\[4\]](#)
- Container Management:
 - Ensure all waste containers are in good condition, compatible with the chemical, and are kept closed except when adding waste.
 - Label all containers with "Hazardous Waste," the full chemical name "**2-Bromopyrene**," and the associated hazards.
- Empty Container Disposal:
 - Empty containers that held **2-Bromopyrene** must be decontaminated.
 - Triple-rinse the container with a suitable solvent (e.g., acetone or ethanol).[\[5\]](#)
 - The rinsate must be collected and disposed of as hazardous liquid waste.[\[5\]](#)
 - After triple-rinsing, deface the label on the empty container before disposing of it in the appropriate solid waste stream, following institutional guidelines.

Spill Cleanup Protocol

- Evacuate and Secure: Alert others in the immediate area and restrict access.
- Ventilate: Ensure the area is well-ventilated. If the spill is in a fume hood, keep it running.
- Absorb: For any spills, absorb with an inert material such as vermiculite, sand, or a chemical absorbent pad.

- Cleanup: Carefully sweep or scoop up the absorbent material and place it in a sealed, labeled container for disposal as hazardous waste.
- Decontaminate: Clean the spill area with soap and water, collecting all cleaning materials as hazardous waste.
- Reporting: Report the spill to your laboratory supervisor and your institution's EHS department in accordance with your site-specific procedures.

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